

2-Fluoro-3-nitrophenylboronic acid physical properties

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Compound of Interest

Compound Name: *2-Fluoro-3-nitrophenylboronic acid*

Cat. No.: *B585820*

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An In-depth Technical Guide to the Physical Properties of **2-Fluoro-3-nitrophenylboronic Acid**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical building blocks is paramount for their effective application in synthesis and discovery. This guide provides a detailed overview of the core physical and chemical characteristics of **2-Fluoro-3-nitrophenylboronic acid**, a valuable reagent in organic synthesis.

Core Physical and Chemical Data

2-Fluoro-3-nitrophenylboronic acid is a substituted phenylboronic acid, a class of compounds widely utilized in organic chemistry, most notably in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura coupling. The presence of both a fluorine atom and a nitro group on the phenyl ring influences its reactivity and electronic properties.

Quantitative Physical Properties

A summary of the key physical and chemical properties of **2-Fluoro-3-nitrophenylboronic acid** is presented in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	1150114-29-6	[1] [2] [3] [4]
Molecular Formula	C ₆ H ₅ BFNO ₄	[1] [2] [3]
Molecular Weight	184.92 g/mol	[2]
Melting Point	256 - 263 °C (493 - 505 °F)	
Appearance	Solid, powder form is common for this class of compounds.	
Purity	≥95% (as offered by some suppliers)	[3]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of this specific compound are not extensively published in publicly available literature. However, standard laboratory procedures are employed for these characterizations.

Melting Point Determination

The melting point of a solid compound like **2-Fluoro-3-nitrophenylboronic acid** is a crucial indicator of its purity. A common and reliable method for its determination is the capillary melting point technique.

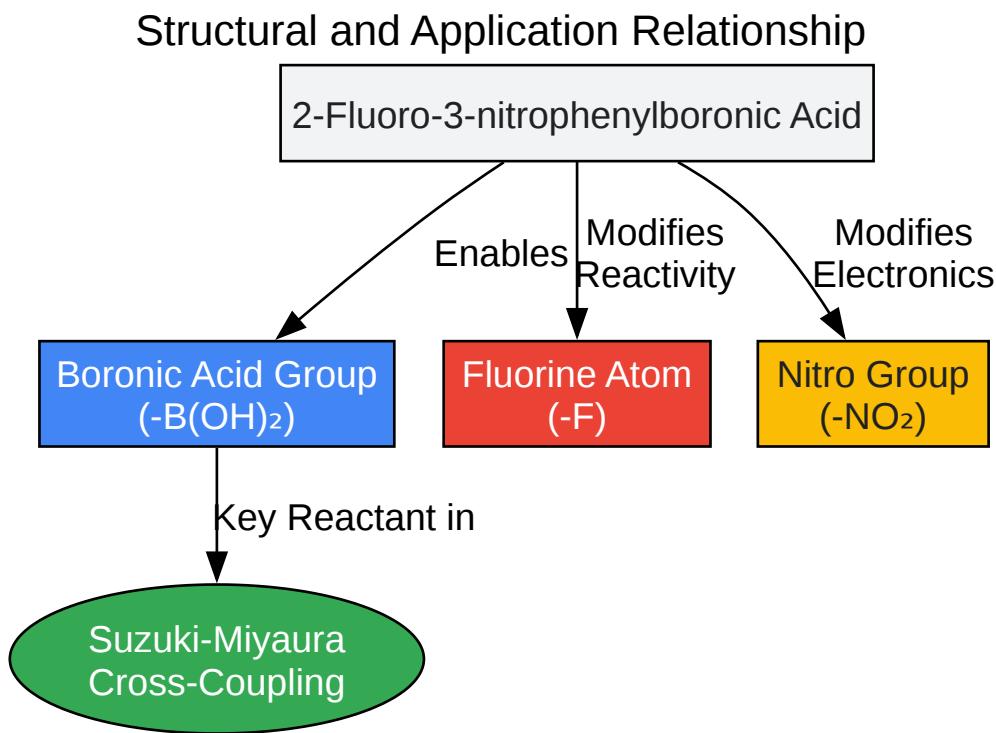
Protocol:

- Sample Preparation: A small, dry sample of the crystalline compound is finely crushed into a powder.
- Capillary Loading: The powdered sample is packed into a thin-walled capillary tube to a height of 2-3 mm.
- Instrumentation: The capillary tube is placed in a melting point apparatus, which contains a heating block and a calibrated thermometer or an electronic sensor.

- Heating and Observation: The sample is heated at a controlled rate. The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which the entire sample becomes liquid are recorded. This range is reported as the melting point. For pure substances, this range is typically narrow.

Chemical Structure and Reactivity

The unique arrangement of functional groups in **2-Fluoro-3-nitrophenylboronic acid** dictates its chemical behavior and utility in synthesis. The diagram below illustrates the relationship between its structural components and its primary application.



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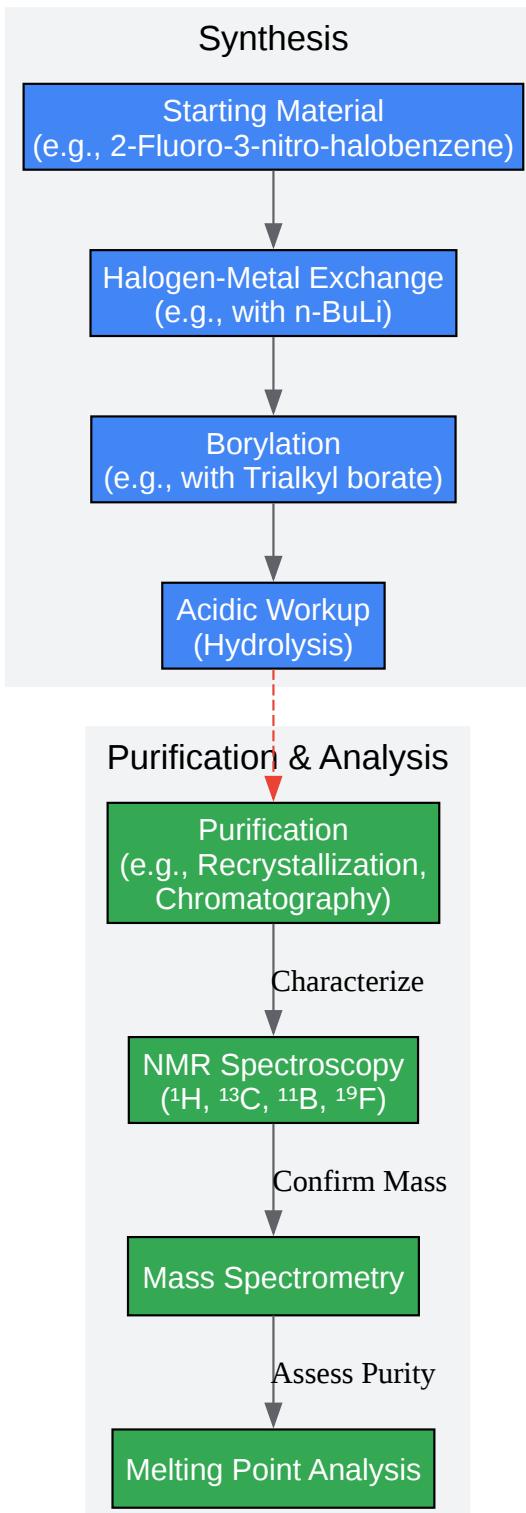
Caption: Logical relationship of functional groups in **2-Fluoro-3-nitrophenylboronic acid**.

General Synthetic and Characterization Workflow

The synthesis of phenylboronic acids often involves a multi-step process, followed by purification and rigorous characterization to confirm the structure and purity of the final product.

The following diagram outlines a generalized workflow applicable to the preparation and analysis of compounds like **2-Fluoro-3-nitrophenylboronic acid**.

General Synthesis and Characterization Workflow



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Caption: A generalized experimental workflow for the synthesis and characterization of a phenylboronic acid.

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